Technical Procurement & Application Guide: 4-Cyclopropoxyphenylboronic Acid

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Compound of Interest	
Compound Name:	*4-Cyclopropoxyphenylboronic acid*
CAS No.:	*871829-90-2*
Cat. No.:	*B1422113*

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Executive Summary

4-Cyclopropoxyphenylboronic acid (CAS: 871829-90-2) is a critical building block in medicinal chemistry, primarily utilized to introduce the 4-cyclopropoxyphenyl moiety via Suzuki-Miyaura cross-coupling. This structural motif serves as a lipophilic, metabolically stable bioisostere of the 4-methoxyphenyl (anisole) group.

While commercially available, the quality of this reagent varies significantly regarding anhydride (boroxine) content and protodeboronation impurities. This guide provides a technical framework for sourcing, validating, and utilizing this reagent in high-throughput and process chemistry settings.

Commercial Procurement Intelligence

Supplier Tier Analysis

Sourcing strategies should be categorized by development phase. "Catalog" suppliers are suitable for milligram-scale discovery, while "Bulk" manufacturers are required for kilogram-scale process development.

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Tier	Supplier Type	Recommended Vendors	Typical Purity	Lead Time	Use Case
Tier 1	Global Distributors	Sigma-Aldrich (MilliporeSigma), Fisher Scientific, TCI	95-97%	1-3 Days	HTS, Hit-to-Lead
Tier 2	Specialized Building Blocks	Enamine, Combi-Blocks, BLD Pharm	95-98%	3-7 Days	Lead Opt, SAR Expansion
Tier 3	Bulk Manufacturers	Apollo Scientific, Fluorochem, Custom Synthesis Houses	>98%	2-4 Weeks	Process Dev, GMP Batches

Critical Specification: The Boroxine Equilibrium

Researchers often misinterpret analytical data regarding boronic acid purity. Phenylboronic acids exist in a dynamic equilibrium with their cyclic trimeric anhydride (boroxine).

- Observation: A Certificate of Analysis (CoA) claiming 95% purity may show complex NMR signals.
- Reality: The "impurity" is often the boroxine.
- Impact: Boroxines are active in Suzuki couplings (hydrolyzing in situ under basic aqueous conditions).
- Procurement Rule: Do not reject batches based solely on boroxine content unless stoichiometry is critical for GMP manufacturing.

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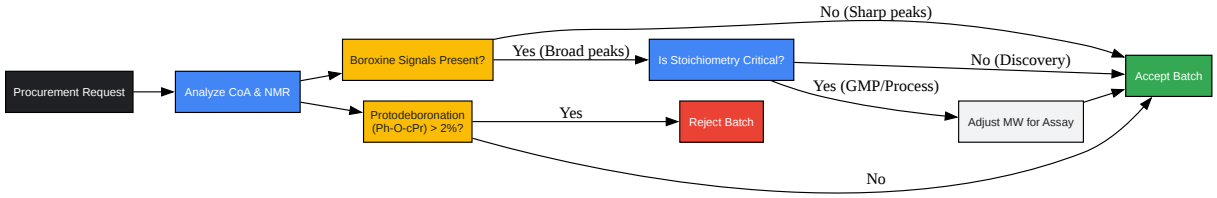

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Figure 1: Decision logic for accepting boronic acid batches based on boroxine vs. degradant impurities.

Technical Specifications & Handling

Physicochemical Properties

- Chemical Formula: C

  H

  BO

- Molecular Weight: 177.99 g/mol [1]
- Appearance: White to off-white powder
- Solubility: Soluble in DMSO, MeOH, DMF. Sparingly soluble in water.
- Storage: 2–8°C under inert atmosphere (Argon/Nitrogen).

Stability & Degradation

The cyclopropyl ether moiety introduces specific stability concerns distinct from standard phenylboronic acids.

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- Protodeboronation: Under moist conditions, the C-B bond cleaves, yielding (cyclopropoxy)benzene. This is accelerated by heat and metal contaminants.
- Acid Sensitivity: The cyclopropyl ether ring is sensitive to strong acids (ring opening to propanol derivatives). Avoid acidic workups.

Synthesis & Impurity Profile

Understanding the industrial synthesis helps anticipate impurities not listed on the label.

Industrial Route

The standard route involves the lithiation of 4-bromo(cyclopropoxy)benzene followed by borate trapping.

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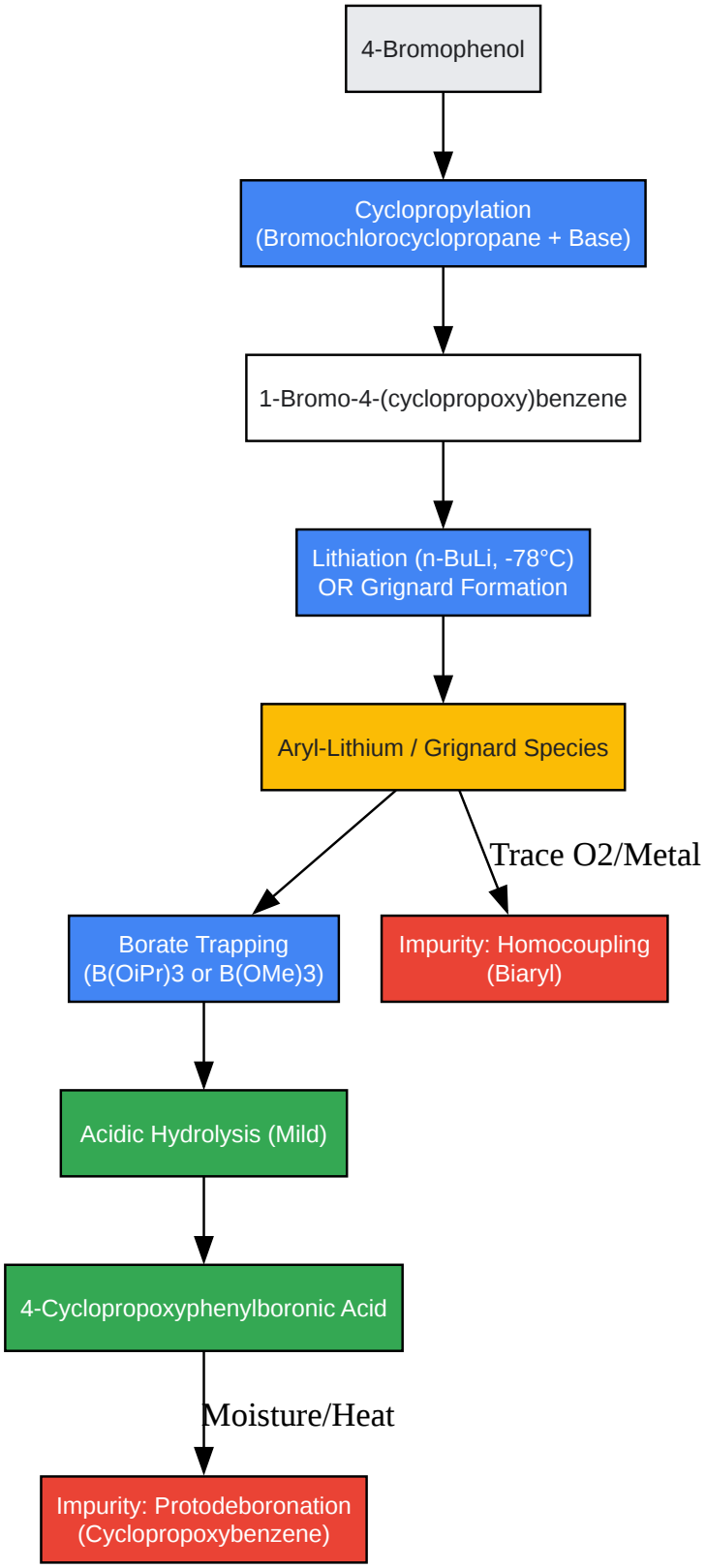

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Figure 2: Industrial synthesis pathway highlighting the origin of critical impurities.

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Key Impurities to Monitor

Impurity	Origin	Detection (NMR)	Remediation
(Cyclopropoxy)benzene	Protodeboronation (storage/synthesis)	7.0-7.3 ppm (multiplets)	Recrystallization (EtOAc/Hexane)
Biaryl (Homocoupling)	Oxidative coupling during synthesis	Distinct aromatic shifts	Chromatography (difficult to separate)
Boroxine (Anhydride)	Dehydration (reversible)	Broadening of signals	Add D O to NMR tube to hydrolyze

Application Protocol: Optimized Suzuki-Miyaura Coupling

The electron-rich nature of the cyclopropoxy group facilitates oxidative addition but can make the C-B bond prone to protodeboronation if the catalyst turnover is slow.

Standard Protocol (High-Throughput)

- Scale: 0.5 mmol
- Catalyst: Pd(dppf)Cl ·CH Cl (3-5 mol%) - Robust, air-stable.
- Base: K CO (2.0 equiv) or K PO

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(3.0 equiv).

- Solvent: 1,4-Dioxane/Water (4:1) or DME/Water (4:1).
- Temperature: 80–100°C.

"Difficult Substrate" Protocol (Steric Bulk/Chlorides)

For unreactive aryl chlorides or sterically encumbered partners, switch to a highly active precatalyst system.

- Catalyst: XPhos Pd G3 or SPhos Pd G3 (2-5 mol%).
- Base: K

  PO

  (3.0 equiv).
- Solvent: n-Butanol or Toluene/Water (10:1).
- Procedure:
  - Charge reaction vessel with Aryl Halide (1.0 equiv), Boronic Acid (1.2–1.5 equiv), and Base.
  - Evacuate and backfill with inert gas (x3).
  - Add degassed solvent and catalyst.
  - Heat to 80°C for 2–16 hours.

Troubleshooting Table

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Problem	Root Cause	Solution
Low Conversion	Catalyst deactivation or O poisoning	Degas solvents thoroughly; switch to XPhos Pd G3.
Protodeboronation	Reaction too slow; excess water	Reduce water ratio; use anhydrous base (Cs CO) in DMF.
Homocoupling	Oxygen present	Ensure strict inert atmosphere; reduce catalyst loading.

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